

Spectroscopic Data of n-Octyloxybenzene: A Technical Guide

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Compound of Interest

Compound Name: *n-Octyl Phenyl Ether*

CAS No.: *1818-07-1*

Cat. No.: *B156581*

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This guide provides a comprehensive analysis of n-octyloxybenzene through the primary spectroscopic techniques used for structural elucidation in organic chemistry: Nuclear Magnetic Resonance (NMR), Infrared (IR) Spectroscopy, and Mass Spectrometry (MS). Designed for researchers and professionals in the chemical and pharmaceutical sciences, this document synthesizes spectral data with field-proven insights into experimental causality and methodology.

Introduction to n-Octyloxybenzene

n-Octyloxybenzene, also known as octyl phenyl ether, is an organic compound with the chemical formula $C_{14}H_{22}O$. It consists of an octyl group linked to a benzene ring via an ether bond. This structure imparts both hydrophobic (the alkyl chain and phenyl ring) and polar (the ether linkage) characteristics, making it relevant in various applications, including as a solvent, a synthetic intermediate, and in materials science.^[1] Accurate structural confirmation is paramount for its application, and this is robustly achieved by integrating data from multiple spectroscopic methods.

Chemical Structure:

- Molecular Formula: $C_{14}H_{22}O$
- Molecular Weight: 206.33 g/mol [2]
- CAS Number: 1818-07-1[2]

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for determining the carbon-hydrogen framework of an organic molecule. By analyzing the chemical shifts, integrations, and coupling patterns, a complete structural map can be assembled.

1H NMR Spectroscopy Analysis

The 1H NMR spectrum of n-octyloxybenzene provides a clear signature of its constituent protons. The protons on the carbon adjacent to the ether oxygen are characteristically shifted downfield (to a higher ppm value) due to the oxygen's electron-withdrawing (deshielding) effect. [3]

Interpretation:

- Aromatic Protons (δ 6.8-7.3 ppm): The protons on the benzene ring appear in this region. The signals are complex due to the ortho, meta, and para protons having slightly different chemical environments. The two protons ortho to the oxygen (H-2') are the most deshielded, while the para proton (H-4') and meta protons (H-3') appear at slightly lower shifts.
- Methylene Protons adjacent to Oxygen (H-1, δ ~3.9 ppm): This signal appears as a triplet, deshielded by the adjacent oxygen atom. The triplet pattern arises from spin-spin coupling with the two neighboring protons on the second carbon (H-2) of the octyl chain.[4]
- Alkyl Chain Protons (δ 0.8-1.8 ppm): The remaining protons of the octyl chain appear in the upfield region. This includes a complex multiplet for the six methylene groups (H-2 to H-7) and a distinct triplet for the terminal methyl group (H-8).
- Terminal Methyl Protons (H-8, δ ~0.9 ppm): The signal for the terminal methyl group appears as a triplet, caused by coupling to the adjacent methylene protons (H-7).[4]

Table 1: 1H NMR Data for n-Octyloxybenzene (400 MHz, $CDCl_3$)

Signal Label	Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment
Ar-H	7.25 - 7.30	m	2H	ortho-H (H-2')
Ar-H	6.90 - 6.95	m	1H	para-H (H-4')
Ar-H	6.86 - 6.90	m	2H	meta-H (H-3')
H-1	~3.92	t	2H	-O-CH ₂ - (CH ₂) ₆ CH ₃
H-2	~1.76	p	2H	-OCH ₂ -CH ₂ - (CH ₂) ₅ CH ₃
H-3 to H-7	1.28 - 1.48	m	10H	-(CH ₂) ₅ -
H-8	~0.89	t	3H	-(CH ₂) ₇ -CH ₃

Data sourced and interpreted from ChemicalBook.[4]

¹³C NMR Spectroscopy Analysis

The ¹³C NMR spectrum provides information on the number of unique carbon environments in the molecule. Carbons attached to the electronegative oxygen atom are shifted downfield.[3]

Interpretation:

- Aromatic Carbons (δ 114-159 ppm): The six carbons of the benzene ring give rise to four distinct signals due to symmetry. The carbon directly attached to the oxygen (C-1') is the most deshielded, appearing around 159 ppm. The ortho (C-2'), meta (C-3'), and para (C-4') carbons have distinct chemical shifts.
- Methylene Carbon adjacent to Oxygen (C-1, δ ~68 ppm): This carbon is significantly deshielded by the attached oxygen, appearing in the typical range for ether carbons (50-80 ppm).[3]
- Alkyl Chain Carbons (δ 14-32 ppm): The remaining seven carbons of the octyl chain appear in the upfield aliphatic region.

- Terminal Methyl Carbon (C-8, δ ~14 ppm): This is the most upfield signal, characteristic of a terminal methyl group in a long alkyl chain.

Table 2: ^{13}C NMR Data for n-Octyloxybenzene

Carbon Atom	Chemical Shift (δ , ppm)
C-1' (Ar-C-O)	~159.3
C-3' (Ar-C, meta)	~129.5
C-4' (Ar-C, para)	~120.6
C-2' (Ar-C, ortho)	~114.6
C-1 (-O-CH ₂)	~67.9
C-3	~31.8
C-2	~29.4
C-4, C-5, C-6	~29.3
C-7	~26.1
C-8 (-CH ₃)	~22.7
C-9	~14.1

Data interpreted from typical values for alkyl aryl ethers and available spectral data.[\[5\]](#)[\[6\]](#)

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule by measuring the absorption of infrared radiation, which excites molecular vibrations.

Interpretation: The IR spectrum of n-octyloxybenzene is characterized by several key absorptions:

- C-O Stretching (1250 cm^{-1} and 1050 cm^{-1}): The most diagnostic feature for a phenyl alkyl ether is the presence of two strong C-O stretching bands. The band around 1250 cm^{-1}

corresponds to the asymmetric C-O-C stretch (aryl-O bond), while the one near 1050 cm^{-1} is from the symmetric stretch (alkyl-O bond).[3][7]

- sp^2 C-H Stretching ($\sim 3030\text{-}3080\text{ cm}^{-1}$): These absorptions, appearing just above 3000 cm^{-1} , are characteristic of the C-H bonds on the aromatic ring.
- sp^3 C-H Stretching ($\sim 2850\text{-}2960\text{ cm}^{-1}$): Strong, sharp peaks just below 3000 cm^{-1} are due to the C-H bonds of the octyl alkyl chain.
- C=C Stretching (Aromatic) ($\sim 1500\text{-}1600\text{ cm}^{-1}$): These bands are due to the carbon-carbon double bond vibrations within the benzene ring.

Table 3: Key IR Absorption Bands for n-Octyloxybenzene

Wavenumber (cm^{-1})	Intensity	Vibration Type	Functional Group
~ 3050	Medium	C-H Stretch	Aromatic (sp^2)
2850-2960	Strong	C-H Stretch	Alkyl (sp^3)
$\sim 1600, \sim 1500$	Medium	C=C Stretch	Aromatic Ring
~ 1250	Strong	Asymmetric C-O-C Stretch	Aryl-O-Alkyl Ether
~ 1050	Strong	Symmetric C-O-C Stretch	Aryl-O-Alkyl Ether

Data based on characteristic values for phenyl alkyl ethers.[3][7]

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule. In electron ionization (EI) MS, a molecule is ionized, forming a molecular ion ($\text{M}^{+ \cdot}$), which can then break apart into smaller, charged fragments.

Interpretation: The mass spectrum of n-octyloxybenzene shows a molecular ion peak and a characteristic fragmentation pattern.

- Molecular Ion ($M^{+\cdot}$) at $m/z = 206$: This peak confirms the molecular weight of the compound. [\[2\]](#)
- Base Peak at $m/z = 94$: This is the most abundant fragment and is highly characteristic of phenyl alkyl ethers. It is formed by a rearrangement involving the cleavage of the C-C bond beta to the aromatic ring, accompanied by a hydrogen transfer to the oxygen atom, resulting in a stable phenol radical cation.
- Fragment at $m/z = 77$: This corresponds to the phenyl cation ($C_6H_5^+$), formed by cleavage of the C-O bond.
- Alkyl Fragments (e.g., $m/z = 43, 57, 71$): A series of peaks corresponding to fragmentation of the octyl chain are also observed.

Table 4: Key Fragments in the Mass Spectrum of n-Octyloxybenzene

m/z	Proposed Fragment Ion	Significance
206	$[C_{14}H_{22}O]^{+\cdot}$	Molecular Ion
94	$[C_6H_5OH]^{+\cdot}$	Base Peak, Phenol radical cation
77	$[C_6H_5]^+$	Phenyl cation
43, 57, 71	$[C_3H_7]^+$, $[C_4H_9]^+$, $[C_5H_{11}]^+$	Alkyl chain fragments

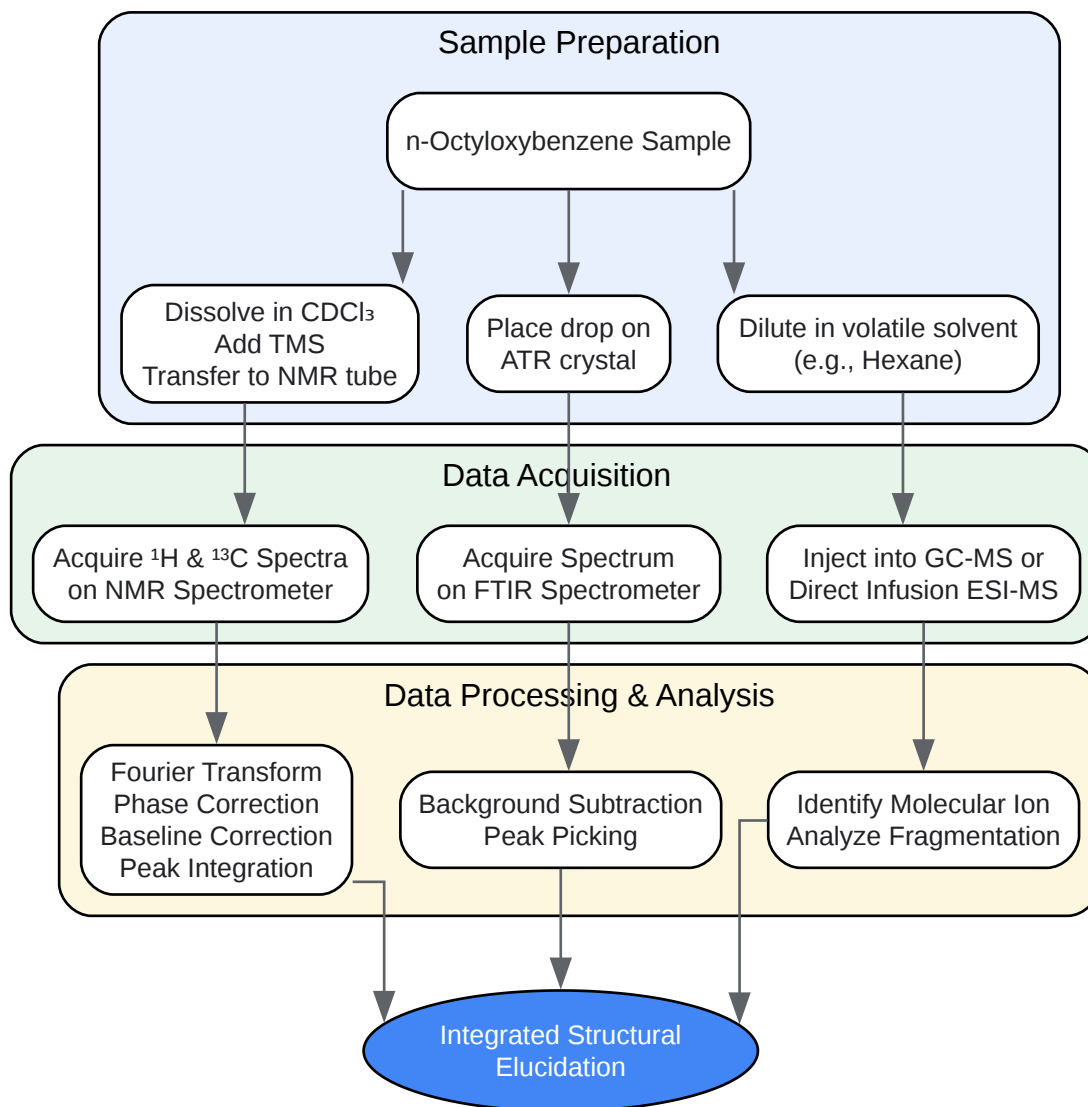
Data sourced from NIST Mass Spectrometry Data Center.[\[2\]](#)

Experimental Protocols & Workflow

Scientific integrity demands robust and reproducible experimental methods. The following sections detail standardized protocols for acquiring the spectroscopic data discussed.

Diagram of General Spectroscopic Workflow

General Spectroscopic Analysis Workflow



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Caption: Workflow from sample preparation to final analysis.

Protocol 1: NMR Spectroscopy

- **Sample Preparation:** Accurately weigh approximately 10-20 mg of n-octyloxybenzene.
- **Solvation:** Dissolve the sample in ~0.7 mL of deuterated chloroform (CDCl_3) in a clean vial. CDCl_3 is a standard solvent that provides a lock signal for the spectrometer and has minimal interference in the ^1H spectrum (residual peak at 7.26 ppm).

- **Standard:** Add a small drop of tetramethylsilane (TMS) as an internal standard ($\delta = 0.00$ ppm).
- **Transfer:** Filter the solution through a small cotton or glass wool plug into a 5 mm NMR tube.
- **Acquisition:** Place the tube in the NMR spectrometer. Acquire the ^1H spectrum, followed by the ^{13}C spectrum. Standard parameters for a 400 MHz spectrometer are typically sufficient.
- **Processing:** Process the resulting Free Induction Decay (FID) using appropriate software (e.g., MestReNova, TopSpin). This involves Fourier transformation, phase correction, baseline correction, and referencing the TMS peak to 0.00 ppm.

Protocol 2: Attenuated Total Reflectance (ATR) IR Spectroscopy

- **Background Scan:** Ensure the ATR crystal (typically diamond or germanium) is clean. Run a background scan to capture the spectrum of the ambient environment, which will be automatically subtracted from the sample spectrum.
- **Sample Application:** Place a single drop of neat n-octyloxybenzene liquid directly onto the center of the ATR crystal.
- **Acquisition:** Lower the instrument's pressure arm to ensure good contact between the sample and the crystal. Initiate the sample scan. Typically, 16 to 32 scans are co-added to improve the signal-to-noise ratio.
- **Cleaning:** After analysis, thoroughly clean the ATR crystal with a suitable solvent (e.g., isopropanol or acetone) and a soft, non-abrasive wipe.

Protocol 3: Electron Ionization Mass Spectrometry (EI-MS)

- **Sample Preparation:** Prepare a dilute solution of n-octyloxybenzene (~1 mg/mL) in a volatile, high-purity solvent such as hexane or ethyl acetate.
- **Instrument Setup:** Use a Gas Chromatography-Mass Spectrometry (GC-MS) system. The GC separates the sample from any minor impurities before it enters the mass spectrometer.

A standard EI energy of 70 eV is used.

- Injection: Inject a small volume (e.g., 1 μL) of the prepared solution into the GC inlet.
- Data Acquisition: The compound will travel through the GC column and enter the MS ion source, where it is ionized and fragmented. The mass analyzer separates the ions based on their mass-to-charge ratio (m/z), and the detector records their abundance.
- Analysis: Analyze the resulting mass spectrum, identifying the molecular ion peak and interpreting the major fragment ions to confirm the structure.

Integrated Spectroscopic Analysis

By combining the data from all three techniques, the structure of n-octyloxybenzene is unequivocally confirmed.

- MS establishes the molecular weight as 206 g/mol .
- IR confirms the presence of an alkyl chain (sp^3 C-H), an aromatic ring (sp^2 C-H, C=C), and, most importantly, the aryl-alkyl ether functional group (strong C-O stretches).
- NMR provides the complete structural map. ^1H NMR shows the correct number of aromatic and aliphatic protons and their connectivity through spin-spin coupling. ^{13}C NMR confirms the number of unique carbon environments, including the characteristic downfield shifts for the carbons bonded to oxygen.

The congruence of these datasets provides a self-validating system, leaving no ambiguity as to the identity and structure of the compound.

References

- National Center for Biotechnology Information. (n.d.). Octyl phenyl ether. PubChem. Retrieved from [\[Link\]](#)
- LibreTexts Chemistry. (2024). 18.8: Spectroscopy of Ethers. Retrieved from [\[Link\]](#)
- OpenStax. (n.d.). 18.8 Spectroscopy of Ethers – Organic Chemistry: A Tenth Edition – OpenStax adaptation 1. Retrieved from [\[Link\]](#)

- The Royal Society of Chemistry. (2016). Supporting Information - MCM-41-immobilized 1,10-phenanthroline-copper(I) complex. Retrieved from [\[Link\]](#)

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Sources

- 1. CAS 1818-07-1: (Octyloxy)benzene | CymitQuimica [cymitquimica.com]
- 2. Octyl phenyl ether | C₁₄H₂₂O | CID 74558 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 18.8 Spectroscopy of Ethers – Organic Chemistry: A Tenth Edition – OpenStax adaptation 1 [ncstate.pressbooks.pub]
- 4. N-OCTYL PHENYL ETHER(1818-07-1) 1H NMR [m.chemicalbook.com]
- 5. N-OCTYL PHENYL ETHER(1818-07-1) 13C NMR [m.chemicalbook.com]
- 6. rsc.org [rsc.org]
- 7. chem.libretexts.org [chem.libretexts.org]
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